

Application Notes and Protocols for 8-Bromo-4-chloro-3-iodoquinoline

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Compound of Interest

Compound Name: 8-Bromo-4-chloro-3-iodoquinoline

Cat. No.: B12103062

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Disclaimer: Specific safety, handling, and toxicological data for **8-Bromo-4-chloro-3-iodoquinoline** are not readily available in public literature and safety data sheets. The following information is based on data for structurally similar halogenated quinolines. It is imperative to treat **8-Bromo-4-chloro-3-iodoquinoline** as a potentially hazardous substance and to conduct a thorough risk assessment before handling. All laboratory work should be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Introduction

8-Bromo-4-chloro-3-iodoquinoline is a polyhalogenated aromatic heterocyclic compound. Halogenated quinolines are a class of compounds with a wide range of applications in medicinal chemistry and materials science, exhibiting properties such as antimicrobial, anti-inflammatory, and anticancer activities.^[1] The specific properties and applications of **8-Bromo-4-chloro-3-iodoquinoline** are not well-documented, but it can be inferred from related structures that it may serve as a key intermediate in the synthesis of more complex molecules. These notes provide a general guideline for the safe handling, storage, and potential use of this compound in a research setting.

Physical and Chemical Properties (Inferred)

Quantitative data for **8-Bromo-4-chloro-3-iodoquinoline** is not available. The table below summarizes the properties of structurally related compounds to provide an estimation of its characteristics.

Property	8-Bromo-4-chloroquinoline[2]	8-Bromo-3-chloroisoquinoline[3]	8-Bromo-4-chloro-2-methylquinoline[4]
CAS Number	65340-71-8	1029720-63-5	1201-07-6
Molecular Formula	C ₉ H ₅ BrClN	C ₉ H ₅ BrClN	C ₁₀ H ₇ BrClN
Molecular Weight	242.50 g/mol	242.50 g/mol	256.53 g/mol
Appearance	Solid	-	-
Hazard Statements	H301 (Toxic if swallowed), H318 (Causes serious eye damage)[5]	H302, H312, H332 (Harmful if swallowed, in contact with skin, or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[3]	-
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects[5]	-	-

Health and Safety Information

Based on the hazard information for similar compounds, **8-Bromo-4-chloro-3-iodoquinoline** should be handled with extreme care.

Potential Hazards:

- Acute Toxicity: Likely to be toxic if swallowed, inhaled, or in contact with skin.[3][5]
- Eye Damage: May cause serious and potentially irreversible eye damage.[5]

- Skin Irritation: May cause skin irritation upon contact.^[3]
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.^[3]

Precautionary Measures:

- Engineering Controls: Always handle this compound in a certified chemical fume hood to minimize inhalation exposure. Ensure safety shower and eyewash stations are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield.
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves prior to use.
 - Body Protection: Wear a lab coat, and for larger quantities, consider a chemical-resistant apron or suit.
 - Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosol generation, use a NIOSH-approved respirator with an appropriate cartridge.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Storage and Handling

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- The storage area should be secured and accessible only to authorized personnel.

Handling:

- Avoid creating dust.
- Use non-sparking tools.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.
- Ensure good industrial hygiene and safety practices.

Experimental Protocols

The following are generalized protocols. Specific experimental conditions will need to be optimized for your particular application.

Protocol 5.1: General Procedure for Weighing and Dissolving

- Perform all operations in a chemical fume hood.
- Don appropriate PPE (lab coat, gloves, safety goggles, face shield).
- Tare a clean, dry weighing vessel on an analytical balance.
- Carefully transfer the required amount of **8-Bromo-4-chloro-3-iodoquinoline** to the weighing vessel using a clean spatula.
- Record the exact weight.

- To dissolve, add the solid to a suitable solvent in a flask equipped with a magnetic stir bar.
- Stir the mixture until the solid is completely dissolved. Gentle heating may be required for some solvents, but this should be done with caution and with appropriate fire safety measures in place.

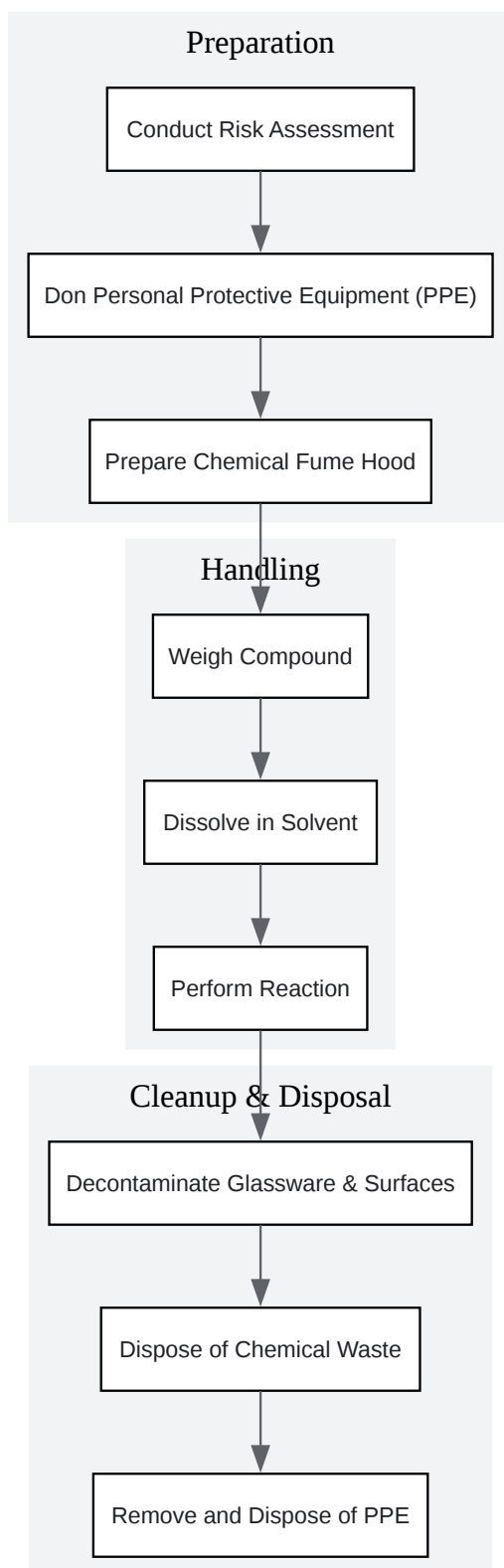
Protocol 5.2: Use as a Synthetic Intermediate (Illustrative Example)

This protocol is a hypothetical example of how **8-Bromo-4-chloro-3-iodoquinoline** might be used in a Suzuki coupling reaction, a common reaction for forming carbon-carbon bonds.

- In a chemical fume hood, add **8-Bromo-4-chloro-3-iodoquinoline** (1 equivalent), a suitable boronic acid (1.1 equivalents), and a palladium catalyst (e.g., $\text{Pd(PPh}_3)_4$, 0.05 equivalents) to a dry reaction flask.
- Add a base (e.g., K_2CO_3 , 2 equivalents) and a suitable solvent (e.g., a mixture of toluene, ethanol, and water).
- Purge the reaction mixture with an inert gas (e.g., argon or nitrogen) for 15-20 minutes.
- Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous work-up by adding water and extracting the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography.

Visualizations

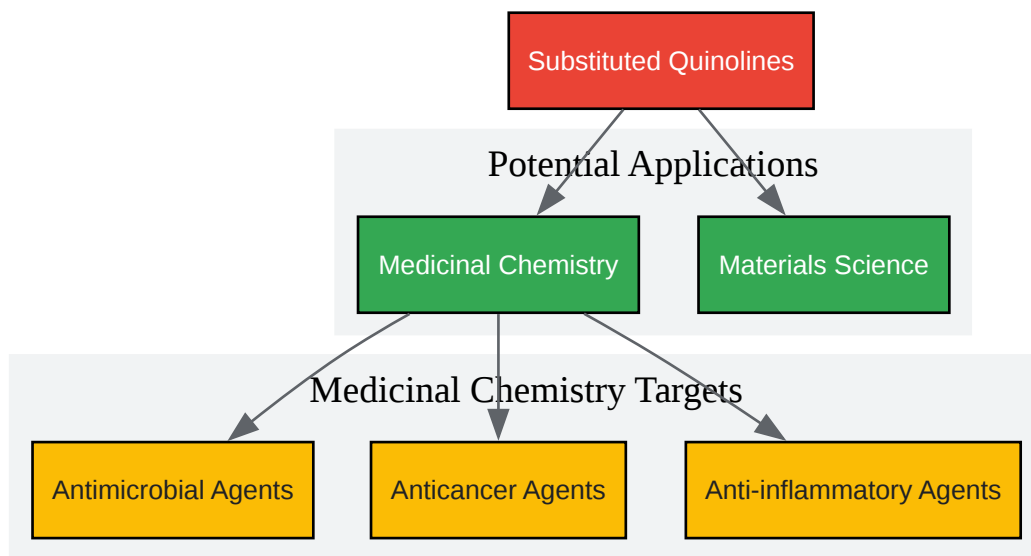
Experimental Workflow: Safe Handling of a Potentially Hazardous Chemical Compound



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Caption: Workflow for the safe handling of potentially hazardous chemical compounds.

Logical Relationship: Potential Applications of Substituted Quinolines



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Caption: Potential applications of substituted quinolines in research and development.

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References

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